

Essential Guidance for the Proper Disposal of PPA-904

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Compound of Interest

Compound Name: PPA-904

Cat. No.: B1663480

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Researchers and drug development professionals handling **PPA-904** require clear and immediate safety and logistical information for its disposal. This document provides a comprehensive, step-by-step guide to ensure the safe and compliant disposal of **PPA-904**, a specific phenothiazine photosensitizer used in research. Adherence to these procedures is critical for laboratory safety and environmental protection.

Chemical and Physical Properties of PPA-904

A summary of the key quantitative data for **PPA-904** is presented below. This information is essential for understanding the compound's characteristics and for the proper management of its waste.

| Property | Value |
|---------------------|--|
| CAS Number | 30189-85-6[1][2] |
| Molecular Formula | C ₂₈ H ₄₂ BrN ₃ S[2][3] |
| Molecular Weight | 532.62 g/mol [2][3] |
| Storage Temperature | 2-8°C[3] |

Experimental Protocol: Step-by-Step Disposal of PPA-904

The following protocol outlines the recommended procedures for the safe disposal of **PPA-904**. This guidance is based on general best practices for handling chemical waste in a laboratory setting, as a specific Safety Data Sheet (SDS) with disposal instructions for **PPA-904** was not available in the provided search results.

Personnel Safety:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat.[\[4\]](#)
- Ventilation: Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any vapors.[\[4\]](#)

Waste Segregation and Collection:

- Identify Waste Type: Determine if the **PPA-904** waste is in a solid, liquid, or contaminated labware form.
- Solid Waste:
 - Collect chemically contaminated solid waste, such as gloves, bench paper, and empty vials, in a designated, clearly labeled hazardous waste container lined with a clear plastic bag.[\[5\]](#)
 - Ensure the container is kept closed except when adding waste.[\[5\]](#)
- Liquid Waste:
 - Collect liquid waste containing **PPA-904** in a dedicated, leak-proof, and chemically resistant container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's hazardous waste management plan.
 - Fill the container to no more than 75% capacity to prevent spills.[\[5\]](#)
- Sharps Waste:

- Any sharps, such as needles or broken glass contaminated with **PPA-904**, must be disposed of in a designated sharps container.

Container Labeling and Storage:

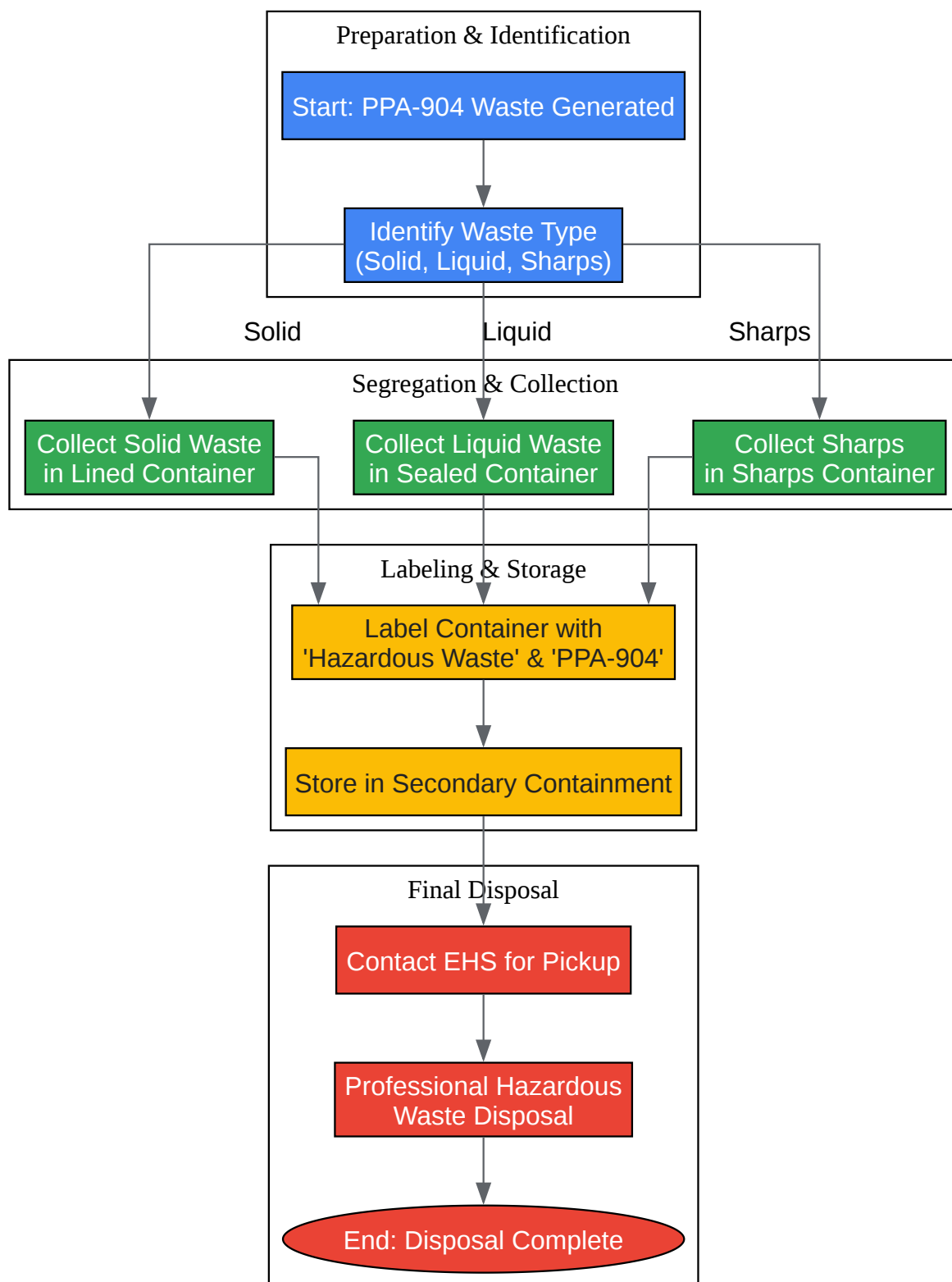
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**PPA-904**". Note the concentration and date of accumulation.
- Storage: Store waste containers in a designated, secure secondary containment area away from incompatible materials.

Disposal Procedure:

- Consult Professionals: The disposal of **PPA-904** must be handled by a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or in regular trash.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the **PPA-904** waste.

PPA-904 Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **PPA-904**, from waste generation to final disposal by a certified vendor.



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